

N-(3-Chloropropyl)dibutylamine: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **N-(3-Chloropropyl)dibutylamine**

Cat. No.: **B1266432**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **N-(3-Chloropropyl)dibutylamine**, a key intermediate in various organic syntheses, including the production of pharmaceuticals like Dronedarone.^[1] This document outlines its physicochemical characteristics, standardized experimental protocols for their determination, and logical workflows relevant to its synthesis and quality control.

Core Physical and Chemical Properties

N-(3-Chloropropyl)dibutylamine, with the CAS number 36421-15-5, is typically a colorless to pale yellow liquid.^{[1][2][3]} It is soluble in organic solvents but insoluble in water.^[4]

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **N-(3-Chloropropyl)dibutylamine**.

Property	Value	Source(s)
Molecular Formula	$C_{11}H_{24}ClN$	[1]
Molecular Weight	205.77 g/mol	
CAS Number	36421-15-5	[1]
Appearance	Colorless to pale yellow liquid	[1] [2] [3]
Density	0.899 g/cm ³	[5]
Boiling Point	253.2°C at 760 mmHg	[5]
	118-130°C at 25 Torr	
Melting Point	Approximately -61°C	[4]
Flash Point	106.9°C	[1]
Refractive Index	1.45	[1]
Predicted pKa	9.39 ± 0.50	

Experimental Protocols

Detailed methodologies for determining the key physical properties of liquid chemical intermediates like **N-(3-Chloropropyl)dibutylamine** are outlined below. These protocols are based on established standard methods to ensure accuracy and reproducibility.

Determination of Boiling Point

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. A common and effective method is the Siwoloboff method using a Thiele tube.

Apparatus:

- Thiele tube
- Thermometer (-10 to 300°C)

- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heating mantle or Bunsen burner
- Heat transfer fluid (e.g., paraffin oil)
- Stand and clamps

Procedure:

- A small volume (2-3 mL) of **N-(3-Chloropropyl)dibutylamine** is placed into the small test tube.[6]
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is clamped and immersed in a Thiele tube containing paraffin oil, ensuring the heat transfer fluid level is above the sample level.
- The side arm of the Thiele tube is gently heated.[7]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is stopped when a continuous and rapid stream of bubbles is observed.
- The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is recorded as the boiling point.[7]

Determination of Density

The density of a liquid can be accurately measured using a digital density meter, a method standardized by ASTM D4052.[8] This technique is based on measuring the change in the oscillation frequency of a U-shaped tube when it is filled with the sample.[9]

Apparatus:

- Digital Density Meter (e.g., oscillating U-tube type)
- Syringe for sample injection
- Thermostatic control for the measuring cell
- Cleaning solvents (e.g., acetone, ethanol)
- Dry air or nitrogen source

Procedure:

- Calibrate the instrument using two standards of known density, typically dry air and deionized water.
- Set the temperature of the measuring cell to the desired measurement temperature (e.g., 20°C or 25°C).
- Clean the U-tube with an appropriate solvent and dry it completely with a stream of air or nitrogen.
- Inject the **N-(3-Chloropropyl)dibutylamine** sample into the measuring cell using a syringe, ensuring no air bubbles are present.^[8]
- Allow the sample to reach thermal equilibrium.
- The instrument will measure the oscillation period and automatically calculate and display the density.^[9]
- Clean the cell thoroughly after the measurement.

Determination of Refractive Index

The refractive index, a measure of how light propagates through the substance, is a crucial parameter for quality control. An Abbe refractometer is commonly used for this measurement.

Apparatus:

- Abbe Refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp, 589 nm)
- Dropper or pipette
- Lens cleaning tissue
- Standard liquid of known refractive index (for calibration)

Procedure:

- Turn on the refractometer and the light source. Circulate water from the constant temperature bath through the prisms to maintain a constant temperature (e.g., 20°C).
- Clean the surfaces of the illuminating and refracting prisms with a suitable solvent (e.g., ethanol) and a soft lens tissue.
- Calibrate the instrument using a standard liquid with a known refractive index.
- Place a few drops of **N-(3-Chloropropyl)dibutylamine** onto the surface of the lower prism.
- Close the prisms firmly.
- Looking through the eyepiece, adjust the control knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- If a color fringe is observed, adjust the chromaticity screw to eliminate it.
- Read the refractive index value directly from the instrument's scale.

Determination of Flash Point

The flash point is the lowest temperature at which a liquid can form an ignitable mixture with air.

The Pensky-Martens closed-cup method (ASTM D93) is suitable for liquids like **N-(3-Chloropropyl)dibutylamine**.[\[10\]](#)[\[11\]](#)

Apparatus:

- Pensky-Martens closed-cup tester (manual or automated)
- Heating source
- Stirrer
- Ignition source (gas flame or electric igniter)

Procedure:

- Ensure the apparatus is clean and dry.
- Fill the test cup with **N-(3-Chloropropyl)dibutylamine** to the marked level.
- Place the lid on the cup and position the assembly in the heating unit.
- Begin heating the sample at a specified, constant rate while continuously stirring.
- At regular temperature intervals, apply the ignition source by dipping it into the vapor space of the cup.[\[10\]](#)
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.[\[11\]](#)
- Record the observed flash point and correct for barometric pressure if necessary.


Visualized Workflows and Pathways

The following diagrams, created using the DOT language, illustrate key logical relationships and processes involving **N-(3-Chloropropyl)dibutylamine**.

Synthesis Pathway of **N-(3-Chloropropyl)dibutylamine**


A common laboratory synthesis of **N-(3-Chloropropyl)dibutylamine** involves the reaction of 3-(dibutylamino)propan-1-ol with thionyl chloride.[\[12\]](#) Another reported method is the reaction of 3-chloropropanol with dibutylamine.[\[4\]](#) The diagram below outlines the former process.

Synthesis of N-(3-Chloropropyl)dibutylamine

[Click to download full resolution via product page](#)**Synthesis of N-(3-Chloropropyl)dibutylamine.**

Quality Control Workflow for Chemical Intermediates

This diagram illustrates a typical quality control workflow for a chemical intermediate like **N-(3-Chloropropyl)dibutylamine**, ensuring it meets the required specifications before use in further manufacturing processes.



[Click to download full resolution via product page](#)

Quality Control Workflow for a Chemical Intermediate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. innospk.com [innospk.com]
- 2. schoolphysics.co.uk [schoolphysics.co.uk]
- 3. matestlabs.com [matestlabs.com]
- 4. chembk.com [chembk.com]
- 5. N-(3-chloropropyl)dibutylamine [myskinrecipes.com]
- 6. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 7. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 8. ASTM D4052 | Anton Paar Wiki [wiki.anton-paar.com]
- 9. ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid [ayalytical.com]
- 10. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]
- 11. delltech.com [delltech.com]
- 12. N-(3-chloropropyl)dibutylamine | 36421-15-5 [chemicalbook.com]
- To cite this document: BenchChem. [N-(3-Chloropropyl)dibutylamine: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1266432#n-3-chloropropyl-dibutylamine-physical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com